

An In-depth Technical Guide to (+)-Usnic Acid: Chemical Structure and Properties

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Compound of Interest

Compound Name: (+)-Usnic acid

Cat. No.: B190493

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(+)-Usnic acid, a naturally occurring dibenzofuran derivative predominantly found in lichens, has garnered significant scientific interest due to its diverse and potent biological activities. This technical guide provides a comprehensive overview of the chemical structure and multifaceted properties of **(+)-usnic acid**. It is intended to serve as a detailed resource for researchers, scientists, and professionals in the field of drug development. The guide encompasses a thorough examination of its physicochemical and spectroscopic characteristics, detailed experimental protocols for its isolation, purification, and analysis, and an in-depth exploration of its key biological activities and the underlying signaling pathways. All quantitative data are presented in structured tables for clarity and comparative analysis, and complex biological pathways and experimental workflows are visualized using Graphviz diagrams to facilitate understanding.

Chemical Structure and Identification

(+)-Usnic acid [2,6-diacetyl-7,9-dihydroxy-8,9b-dimethyl-1,3(2H,9bH)-dibenzofurandione] is a chiral molecule with the (R)-configuration at the 9b position.^[1] Its rigid, polycyclic structure, featuring multiple functional groups including acetyl, hydroxyl, and ketone moieties, contributes to its unique chemical and biological properties.

Table 1: Chemical Identification of **(+)-Usnic Acid**

Identifier	Value
IUPAC Name	(9bR)-2,6-diacetyl-3,7,9-trihydroxy-8,9b-dimethyldibenzofuran-1-one
Chemical Formula	C ₁₈ H ₁₆ O ₇ [2]
Molecular Weight	344.32 g/mol [2] [3]
CAS Registry Number	7562-61-0 [2]
ChEBI ID	125-46-2 (racemic)
PubChem CID	478125

Physicochemical Properties

The physicochemical properties of **(+)-usnic acid** are crucial for its handling, formulation, and biological activity. It is a yellow crystalline solid with limited solubility in water but is soluble in several organic solvents.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Physicochemical Properties of **(+)-Usnic Acid**

Property	Value
Appearance	Yellow crystalline solid [5] [6]
Melting Point	201-204 °C [3] [5]
Optical Rotation [α] ²⁵ _D	+488° (c = 0.7% in chloroform) [7]
pKa	4.4 [3]
LogP	2.88 [5]
Solubility	Insoluble in water; soluble in acetone, chloroform, and ethyl acetate. [4] [6]

Spectroscopic Data

The structural elucidation and characterization of **(+)-usnic acid** are heavily reliant on various spectroscopic techniques. The following tables summarize the key spectroscopic data.

Table 3: ^1H NMR Spectroscopic Data of **(+)-Usnic Acid** (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
1.75	s	3H	C9b-CH ₃
2.08	s	3H	C8-CH ₃
2.66	s	6H	C2-COCH ₃ , C6-COCH ₃
5.90	s	1H	C4-H
11.01	s	1H	C7-OH
13.30	s	1H	C9-OH

Table 4: ^{13}C NMR Spectroscopic Data of **(+)-Usnic Acid** (100 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
7.12	C9b-CH ₃
27.49	C8-CH ₃
30.87, 31.71	C2-COCH ₃ , C6-COCH ₃
58.64	C9b
97.90	C4
101.08	C9a
103.53	C2
104.80	C6
108.87	C5a
154.70	C7
157.00	C5b
163.00	C9
178.00	C4a
191.29	C1
197.62, 199.92	C2-COCH ₃ , C6-COCH ₃
201.36	C3

Table 5: Key IR, UV-Vis, and Mass Spectrometry Data of **(+)-Usnic Acid**

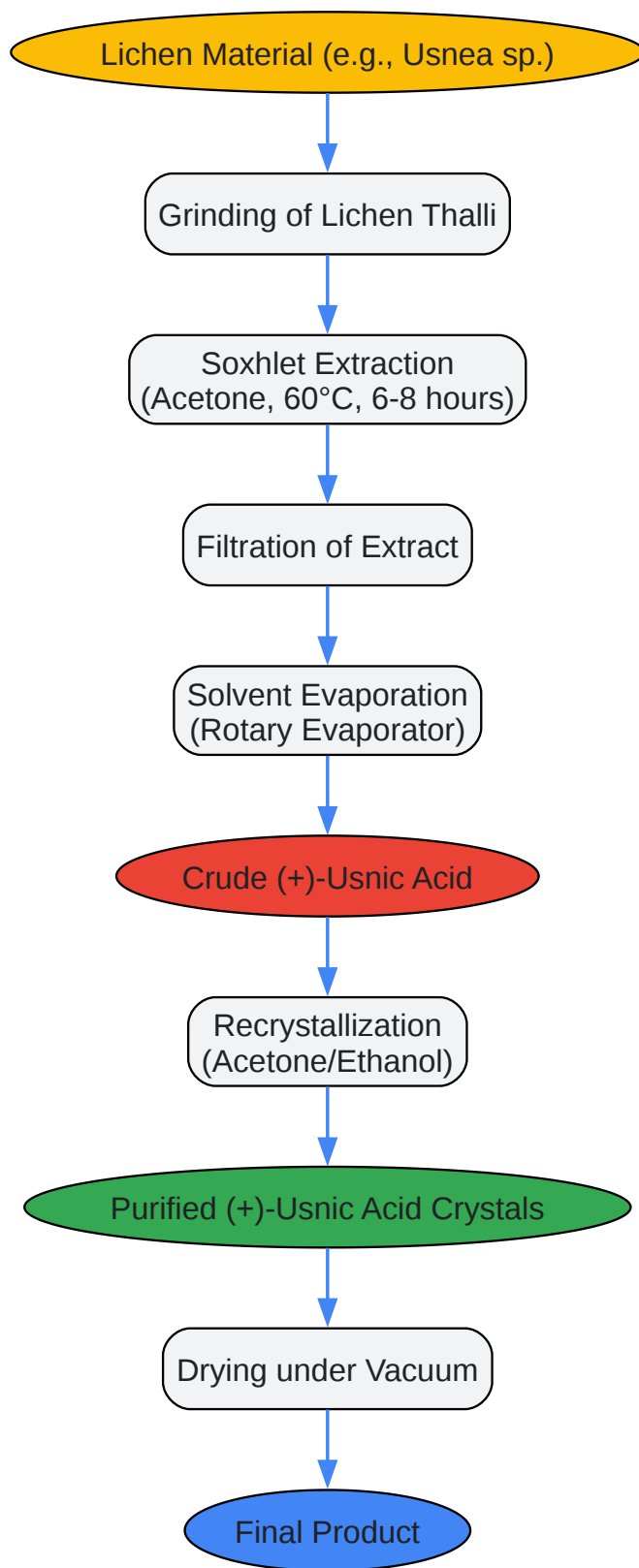
Spectroscopic Technique	Key Data
FT-IR (KBr, cm ⁻¹)	3093-2927 (O-H stretching), 1694 (conjugated C=O stretching), 1620 (C=C stretching), 1070 (C-O stretching)
UV-Vis (Ethanol)	λ_{max} at 232 and 282 nm[8]
Mass Spectrometry (ESI-MS)	[M-H] ⁻ at m/z 343.0851[9]

Experimental Protocols

This section provides detailed methodologies for the isolation, purification, and analysis of **(+)-usnic acid**.

Isolation and Purification

A common and effective method for isolating **(+)-usnic acid** from lichens is Soxhlet extraction followed by recrystallization.



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Caption: Workflow for the isolation and purification of **(+)-usnic acid**.

Protocol for Isolation and Purification:

- **Preparation of Lichen Material:** Air-dry the lichen thalli (e.g., *Usnea* species) and grind them into a fine powder.
- **Soxhlet Extraction:** Place the powdered lichen material (e.g., 100 g) into a thimble and perform Soxhlet extraction with acetone (500 mL) for 6-8 hours at the boiling point of the solvent.
- **Concentration:** After extraction, concentrate the acetone extract under reduced pressure using a rotary evaporator to obtain a crude solid residue.
- **Recrystallization:** Dissolve the crude extract in a minimal amount of hot acetone or ethanol. Allow the solution to cool slowly to room temperature, followed by cooling in an ice bath to facilitate crystallization.
- **Isolation of Crystals:** Collect the yellow, needle-like crystals of **(+)-usnic acid** by vacuum filtration and wash them with a small amount of cold solvent.
- **Drying:** Dry the purified crystals under vacuum to remove any residual solvent.

Spectroscopic Analysis

Protocol for NMR Spectroscopy:

- **Sample Preparation:** Dissolve approximately 10-20 mg of purified **(+)-usnic acid** in 0.5-0.7 mL of deuterated chloroform (CDCl_3).
- **^1H NMR Analysis:** Acquire the ^1H NMR spectrum on a 400 MHz or higher field NMR spectrometer.
- **^{13}C NMR Analysis:** Acquire the ^{13}C NMR spectrum on the same instrument.

Protocol for FT-IR Spectroscopy:

- **Sample Preparation:** Prepare a KBr pellet by mixing a small amount of finely ground **(+)-usnic acid** with dry potassium bromide (KBr).

- Analysis: Record the FT-IR spectrum over the range of 4000-400 cm^{-1} .

Protocol for UV-Vis Spectroscopy:

- Sample Preparation: Prepare a dilute solution of **(+)-usnic acid** in ethanol.
- Analysis: Record the UV-Vis absorption spectrum from 200 to 400 nm.[\[8\]](#)

Protocol for HPLC-MS Analysis:

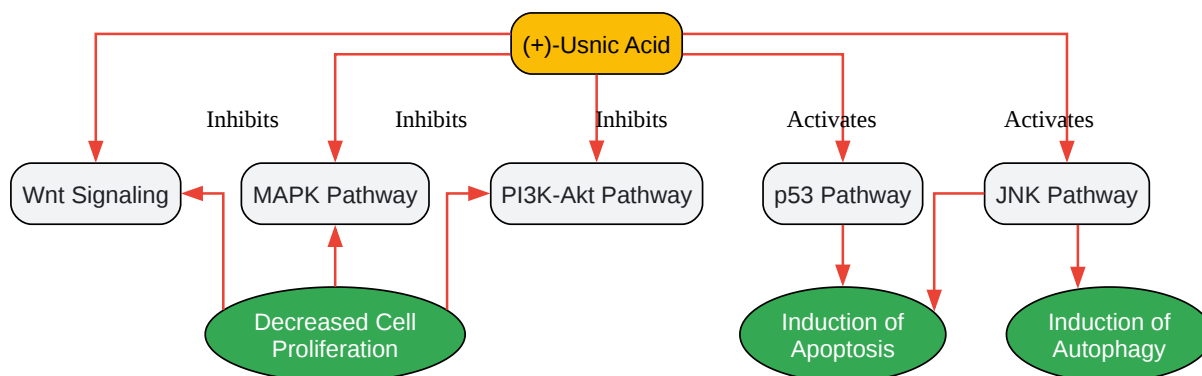
- Sample Preparation: Prepare a standard solution of **(+)-usnic acid** in a suitable solvent such as acetonitrile or methanol.
- Chromatographic Conditions: Use a C18 reverse-phase column with a gradient elution of water (containing 0.1% formic acid) and acetonitrile (containing 0.1% formic acid).
- Mass Spectrometry Conditions: Employ electrospray ionization (ESI) in negative ion mode for detection.

Biological Activities and Signaling Pathways

(+)-Usnic acid exhibits a broad spectrum of biological activities, including anticancer, anti-inflammatory, and antimicrobial effects. These activities are mediated through its interaction with various cellular signaling pathways.

Anticancer Activity

(+)-Usnic acid has been shown to inhibit the proliferation of various cancer cells by inducing cell cycle arrest, apoptosis, and autophagy.[\[10\]](#) Key signaling pathways implicated in its anticancer effects include the Wnt, MAPK, PI3K-Akt, p53, and JNK pathways.[\[2\]](#)[\[4\]](#)

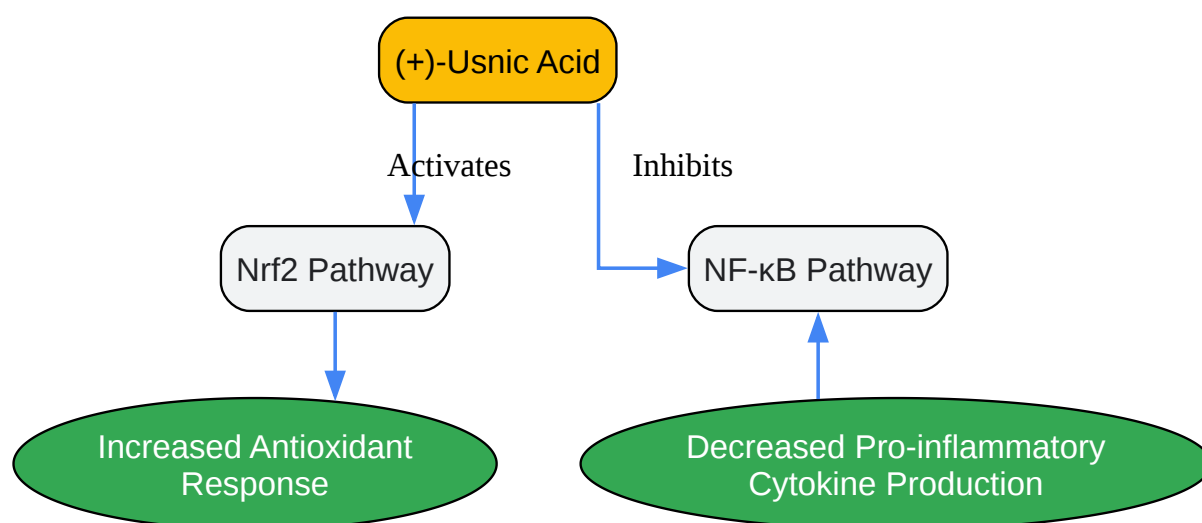


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Caption: Key signaling pathways modulated by **(+)-usnic acid** in cancer cells.

Anti-inflammatory Activity

The anti-inflammatory properties of **(+)-usnic acid** are attributed to its ability to modulate key inflammatory pathways, primarily through the regulation of the Nrf2 and NF-κB signaling cascades.^{[7][11]}

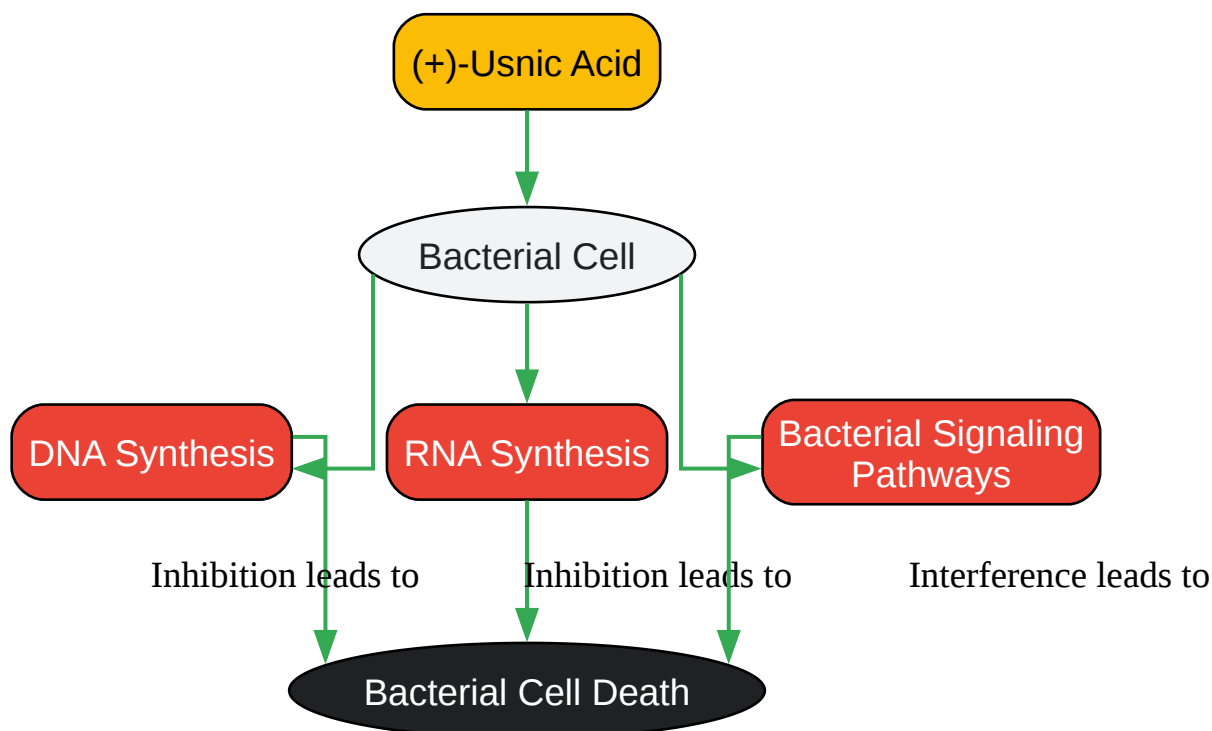


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Caption: Anti-inflammatory mechanism of **(+)-usnic acid** via Nrf2 and NF- κ B pathways.

Antimicrobial Activity

(+)-Usnic acid is a potent antimicrobial agent, particularly against Gram-positive bacteria.[12] Its mechanism of action involves the inhibition of essential cellular processes such as DNA and RNA synthesis and interference with bacterial signaling pathways.[12]



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Caption: Antimicrobial mechanism of action of **(+)-usnic acid**.

Conclusion

(+)-Usnic acid stands out as a natural compound with a well-defined chemical structure and a remarkable array of biological properties. This guide has provided a detailed technical overview of its chemical and physical characteristics, comprehensive experimental protocols for its study, and an in-depth look at its mechanisms of action at the molecular level. The presented data and visual representations of signaling pathways are intended to be a valuable resource for the scientific community, fostering further research and development of **(+)-usnic acid** as a potential therapeutic agent. The continued exploration of this fascinating molecule holds significant promise for the discovery of new drugs and treatments for a variety of diseases.

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References

- 1. Usnic Acid Targets 14-3-3 Proteins and Suppresses Cancer Progression by Blocking Substrate Interaction - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. academic.oup.com [academic.oup.com]
- 3. ajpp.in [ajpp.in]
- 4. Multifaceted Properties of Usnic Acid in Disrupting Cancer Hallmarks - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. youtube.com [youtube.com]
- 6. preprints.org [preprints.org]
- 7. US2557987A - Method for extracting usnic acid - Google Patents [patents.google.com]
- 8. rsc.org [rsc.org]
- 9. researchgate.net [researchgate.net]
- 10. Advances in Research on Bioactivity, Toxicity, Metabolism, and Pharmacokinetics of Usnic Acid In Vitro and In Vivo - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. Design, synthesis and antimicrobial activity of usnic acid derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. researchgate.net [researchgate.net]
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